

Validating Target Engagement of "44-Homooligomycin B" with ATP Synthase: A Comparative Guide

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Compound of Interest

Compound Name: 44-Homooligomycin B

Cat. No.: B15565327

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative framework for validating the target engagement of "44-Homooligomycin B" with its putative target, ATP synthase. Due to the limited publicly available data specifically for "44-Homooligomycin B," this guide leverages information on the well-characterized parent compound, oligomycin, and other known ATP synthase inhibitors to propose a comprehensive validation strategy. The experimental protocols and comparative data presented herein are intended to serve as a blueprint for researchers seeking to characterize the interaction of this novel compound with its target.

Introduction to 44-Homooligomycin B and ATP Synthase

ATP synthase is a mitochondrial enzyme complex essential for cellular energy production. It catalyzes the synthesis of ATP from ADP and inorganic phosphate, driven by a proton gradient across the inner mitochondrial membrane. The F_o subunit of ATP synthase forms a proton channel, and its inhibition disrupts cellular respiration and can induce apoptosis.

Oligomycins are a class of macrolide antibiotics that are potent inhibitors of the F_o subunit of ATP synthase[1]. They bind to the c-ring of the F_o subunit, physically obstructing the proton channel and thereby inhibiting ATP synthesis[1][2]. "**44-Homooligomycin B**" is a derivative of this class. Validating its direct engagement with ATP synthase is a critical step in its development as a potential therapeutic agent or research tool.

Comparative Landscape of ATP Synthase Inhibitors

To effectively evaluate "**44-Homooligomycin B**," it is crucial to compare its activity with other well-characterized ATP synthase inhibitors. This table summarizes the known mechanisms and inhibitory concentrations of several key inhibitors.

Inhibitor	Target Subunit	Mechanism of Action	Reported IC50/EC50/Ki
Oligomycin A	F _o (c-subunit ring)	Blocks the proton channel, inhibiting proton translocation. [2]	IC50: 0.2-0.9 μM (in cell lines)[2]
Venturicidin	F _o (c-subunit)	Inhibits proton translocation.	Potent inhibitor of mitochondrial and bacterial ATP synthase.[1]
Efrapeptin F	F ₁ Catalytic Domain	Prevents conformational changes required for ATP synthesis and hydrolysis.[2]	IC50: ~52 nM (in PANC-1 cancer cells) [2]
Aurovertin B	F ₁ (β subunit)	Inhibits ATP synthesis more strongly than ATP hydrolysis.	Ki(synthesis): 25 nM; Ki(hydrolysis): 120 nM[3]
Resveratrol	F ₁ Domain	Non-competitive inhibitor.	IC50: ~12-21 μM[4]

Experimental Protocols for Target Validation

Direct validation of the interaction between "**44-Homooligomycin B**" and ATP synthase can be achieved through a combination of biochemical and cellular assays.

ATP Synthase Inhibition Assay (Biochemical)

This assay directly measures the enzymatic activity of isolated ATP synthase in the presence of the inhibitor.

Principle: The ATP hydrolytic activity of the F₁F_o-ATP synthase is measured by coupling the production of ADP to the oxidation of NADH, which can be monitored spectrophotometrically.

Protocol:

- Isolation of Mitochondria: Isolate mitochondria from a suitable source (e.g., bovine heart, rat liver) by differential centrifugation.
- Preparation of Submitochondrial Particles (SMPs): Prepare SMPs by sonication or French press to expose the F₁ catalytic sites.
- Assay Mixture: Prepare a reaction buffer containing buffer (e.g., Tris-HCl), MgCl₂, KCl, and an ATP regenerating system (phosphoenolpyruvate and pyruvate kinase) and NADH.
- Reaction Initiation: Add SMPs to the assay mixture and equilibrate. Initiate the reaction by adding ATP.
- Inhibitor Addition: For inhibitor studies, pre-incubate the SMPs with varying concentrations of "**44-Homooligomycin B**" or other inhibitors before adding ATP.
- Measurement: Monitor the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADH.
- Data Analysis: Calculate the rate of ATP hydrolysis and determine the IC₅₀ value for "**44-Homooligomycin B**" by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful technique to confirm target engagement in a cellular context.

Principle: The binding of a ligand to its target protein can increase the protein's thermal stability. This stabilization can be detected by heating cell lysates or intact cells to various temperatures and quantifying the amount of soluble target protein remaining.

Protocol:

- Cell Treatment: Treat cultured cells with "**44-Homooligomycin B**" or a vehicle control.
- Heating: Heat the cell suspensions or lysates to a range of temperatures.
- Lysis and Centrifugation: Lyse the cells (if not already lysed) and centrifuge to pellet aggregated proteins.
- Protein Quantification: Collect the supernatant containing the soluble proteins.
- Detection: Detect the amount of soluble ATP synthase using Western blotting or other quantitative proteomics methods.
- Data Analysis: Plot the amount of soluble ATP synthase as a function of temperature. A shift in the melting curve to a higher temperature in the presence of "**44-Homooligomycin B**" indicates target engagement.

Photoaffinity Labeling

This technique can be used to identify the direct binding partners of a compound and map the binding site.

Principle: A photoreactive analog of "**44-Homooligomycin B**" is synthesized. Upon UV irradiation, this probe covalently crosslinks to its binding partner, allowing for its identification.

Protocol:

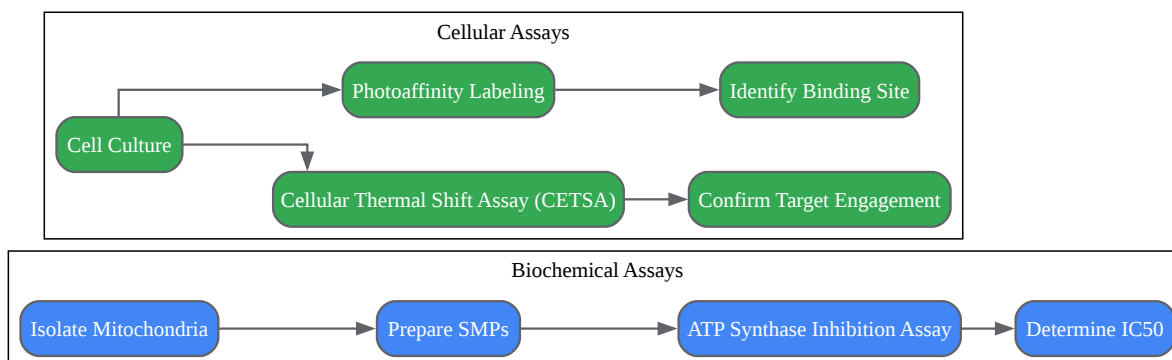
- Probe Synthesis: Synthesize a derivative of "**44-Homooligomycin B**" containing a photoreactive group (e.g., a diazirine or benzophenone) and a reporter tag (e.g., biotin or a

fluorescent dye).

- Cellular or Lysate Incubation: Incubate cells or cell lysates with the photoaffinity probe.
- UV Crosslinking: Irradiate the samples with UV light to induce covalent bond formation between the probe and its target.
- Enrichment and Identification: If a biotin tag is used, enrich the crosslinked proteins using streptavidin beads. The enriched proteins can then be identified by mass spectrometry.
- Visualization: If a fluorescent tag is used, the labeled proteins can be visualized by SDS-PAGE and fluorescence imaging.

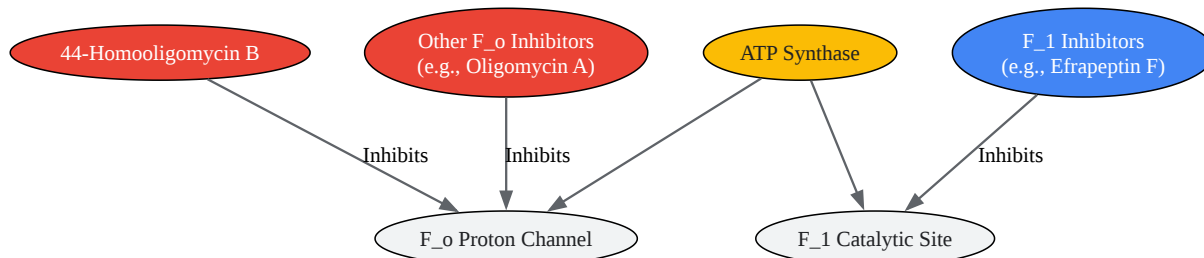
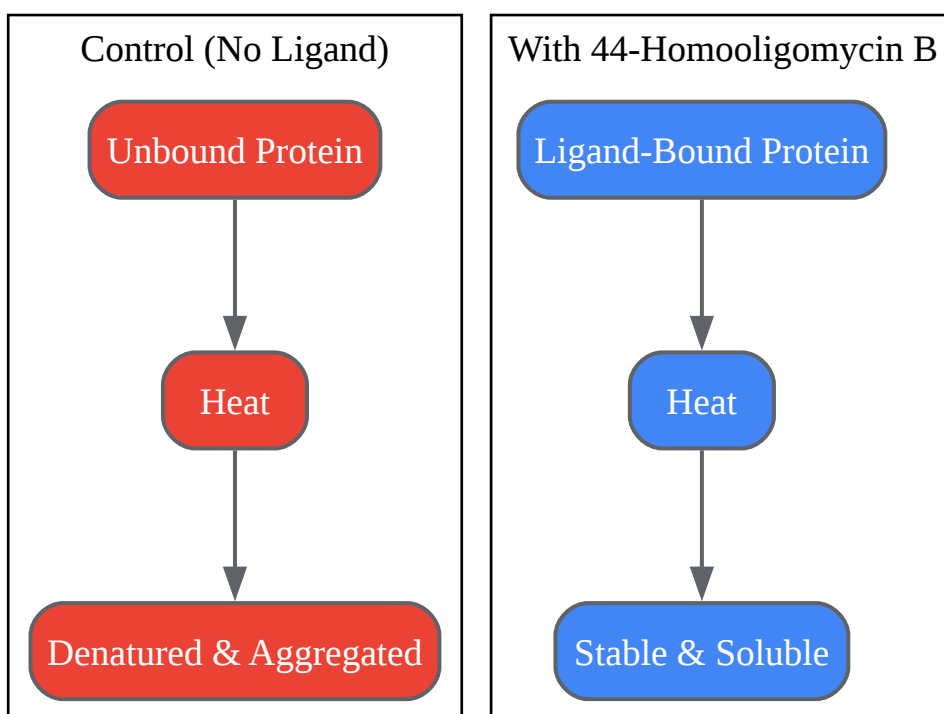
Visualizing the Workflow and Concepts

To aid in the understanding of the experimental approaches and their underlying principles, the following diagrams are provided.



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Caption: A streamlined workflow for validating the target engagement of **44-Homooligomycin B**.



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